

# An In-depth Technical Guide on 2,7-Dimethyl-2,6-octadiene

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## Compound of Interest

Compound Name: 2,7-Dimethyl-2,6-octadiene

Cat. No.: B099637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-dimethyl-2,6-octadiene**, a naturally occurring compound that has garnered interest for its potential applications. This document compiles its chemical and physical properties, available safety information, and insights into its biological activities and synthesis.

## Core Molecular and Physical Properties

**2,7-Dimethyl-2,6-octadiene** is a member of the terpene family, characterized by its ten-carbon skeleton. Its fundamental properties are essential for its application in experimental settings.

The molecular formula for this compound is C<sub>10</sub>H<sub>18</sub>.<sup>[1][2][3][4]</sup> Its molecular weight is approximately 138.25 g/mol .<sup>[1][2][3][5]</sup> This compound is also identified by its CAS Registry Number: 16736-42-8.<sup>[1][2][4]</sup>

A summary of its key physical and chemical properties is presented below:

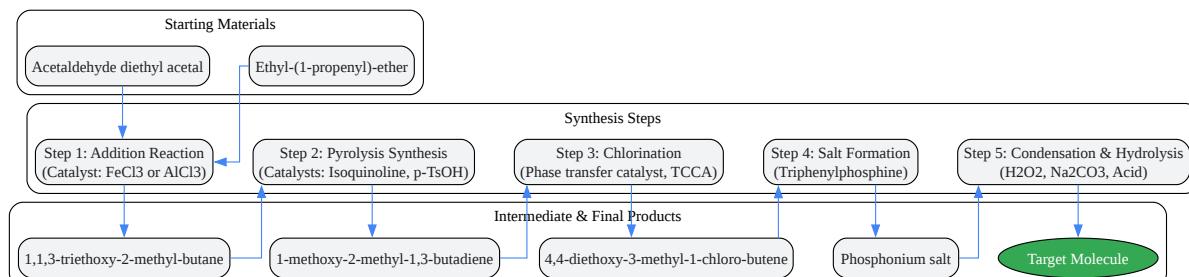
Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	138.25 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	16736-42-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Density	0.8±0.1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Boiling Point	167.1±10.0 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	43.9±13.8 °C	<a href="#">[2]</a>
Melting Point	-74.4°C	<a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.474 (lit.)	<a href="#">[5]</a> <a href="#">[6]</a>
LogP	4.95	<a href="#">[2]</a>
Solubility in Water	1.51 mg/L @ 25 °C (estimated)	<a href="#">[7]</a>

## Synthesis and Experimental Protocols

The synthesis of derivatives of **2,7-dimethyl-2,6-octadiene** often involves multi-step chemical reactions. While specific protocols for the direct synthesis of **2,7-dimethyl-2,6-octadiene** are not extensively detailed in the provided search results, related synthesis strategies for similar compounds can offer valuable insights.

For instance, a method for synthesizing 2,7-dimethyl-2,4,6-octatriene-1,8-dialdehyde involves a five-step process starting from acetaldehyde diethyl acetal and ethyl-(1-propenyl)-ether.[\[8\]](#) This highlights the complexity that can be involved in creating such specific isomeric structures.

A general workflow for a multi-step organic synthesis, which could be adapted for similar compounds, is outlined below.



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A generalized multi-step synthesis workflow.

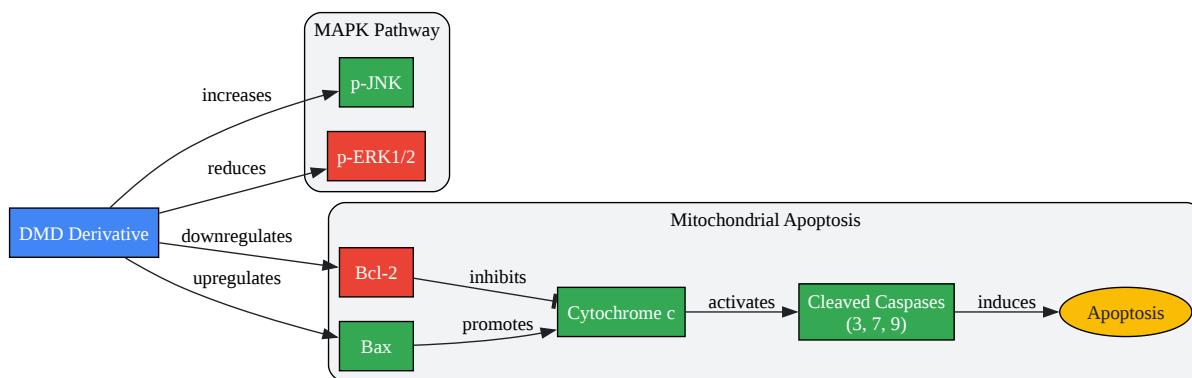
**Note on Experimental Protocols:** Researchers aiming to synthesize **2,7-dimethyl-2,6-octadiene** or its derivatives should consult detailed procedures from organic synthesis literature, such as those found in *Organic Syntheses*.<sup>[9][10][11]</sup> These resources provide step-by-step instructions, including reagent quantities, reaction conditions, and purification methods. For example, a typical protocol would involve dissolving starting materials in a suitable solvent, adding reagents in a controlled manner, monitoring the reaction's progress using techniques like TLC, and finally, purifying the product through methods like distillation or chromatography.<sup>[9][11]</sup>

## Biological Activity and Potential Applications

While information on the specific biological activities of **2,7-dimethyl-2,6-octadiene** is limited, related compounds within the octadiene family have shown notable effects. For instance, a derivative, 2-[(2E)-3,7-dimethyl-2,6-octadienyl]-6-methyl-2,5-cyclohexadiene-1,4-dione (DMD), has demonstrated antitumor activity against hepatocellular carcinoma cells.<sup>[12]</sup>

The proposed mechanism for DMD's antitumor effect involves the induction of apoptosis through the MAPK signaling pathway.[12] This suggests that the dimethyloctadienyl moiety could be a valuable pharmacophore in the design of new therapeutic agents.

The signaling pathway implicated in the antitumor activity of the related compound DMD is illustrated below.



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Proposed apoptotic signaling pathway for a DMD derivative.

Furthermore, other related dimethyl-octadiene derivatives and isomers have been identified in plant extracts and are studied for their antimicrobial and antioxidant properties.[13][14][15] This underscores the potential for **2,7-dimethyl-2,6-octadiene** to be investigated for similar biological activities.

## Safety and Handling

Safety data for **2,7-dimethyl-2,6-octadiene** is not extensively detailed. However, safety data sheets (SDS) for isomeric or structurally similar compounds provide crucial handling guidelines.

For example, the SDS for 1,7-Octadiene, another C<sub>8</sub>H<sub>14</sub> isomer, indicates that it is a highly flammable liquid and may be fatal if swallowed and enters airways.

General Handling Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[16][17]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[17]
- Fire Safety: Keep away from heat, sparks, open flames, and hot surfaces. Use appropriate fire extinguishing media, such as dry chemical or carbon dioxide.
- First Aid: In case of contact, rinse skin or eyes with plenty of water. If inhaled, move to fresh air. If swallowed, do not induce vomiting and seek immediate medical attention.[16][17]

Professionals should always consult the specific Safety Data Sheet for the exact compound being used before commencing any experimental work.

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